

An In-Depth Technical Guide to N-Chloroacetyl-D-phenylalanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Chloroacetyl-D-phenylalanine*

Cat. No.: B556129

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Authored for: Researchers, Scientists, and Drug Development Professionals

N-Chloroacetyl-D-phenylalanine is a synthetic derivative of the non-proteinogenic amino acid D-phenylalanine. It serves as a crucial building block in peptide chemistry and drug discovery, primarily utilized for the synthesis of macrocyclic peptides. The incorporation of the N-terminal chloroacetyl group enables a spontaneous and efficient intramolecular cyclization with a downstream nucleophilic residue, typically cysteine, offering a robust method for creating structurally constrained peptides with potentially enhanced stability and bioactivity.

Core Molecular and Physical Properties

The fundamental properties of **N-Chloroacetyl-D-phenylalanine** are summarized below. This data is essential for its application in synthetic chemistry, including reaction stoichiometry calculations and quality control.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ ClNO ₃ [1][2][3]
Molecular Weight	241.67 g/mol [1][2][3][4]
Appearance	White to almost white crystalline powder[1]
Purity (HPLC)	>98.0%[1]
Melting Point	125.0 to 128.0 °C[1]
Specific Rotation [α] _{20/D}	-48.0 to -50.0 deg (c=1, EtOH)
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place

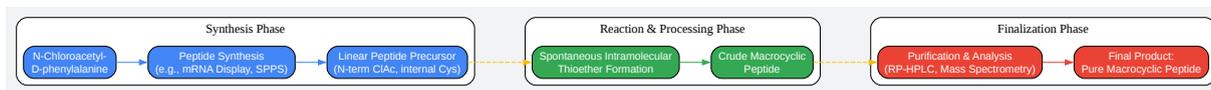
Application in Macrocyclic Peptide Synthesis

The primary application of **N-Chloroacetyl-D-phenylalanine** is as an initiator amino acid in the synthesis of head-to-tail cyclized peptides. This technique is particularly powerful when combined with in vitro display technologies, such as the RaPID (Random non-standard Peptides Integrated Discovery) system, which leverages reprogrammed genetic codes to incorporate non-canonical amino acids.[5]

The N-terminal chloroacetyl group acts as an electrophile that spontaneously reacts with the thiol side chain of a downstream cysteine residue post-translationally.[6] This forms a stable thioether bond, effectively creating a macrocyclic peptide. The D-configuration of the phenylalanine can introduce additional conformational diversity into peptide libraries, expanding the structural space for drug discovery.[5]

Logical Workflow for Macrocyclic Peptide Generation

The following diagram illustrates the overall workflow from the initial building block to the final, cyclized product.



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Caption: Workflow for synthesizing macrocyclic peptides using **N-Chloroacetyl-D-phenylalanine**.

Experimental Protocols

Protocol 1: Synthesis of a Macrocyclic Peptide via Spontaneous Cyclization

This protocol outlines the general steps for producing a macrocyclic peptide using **N-Chloroacetyl-D-phenylalanine** as the initiator and a downstream cysteine for cyclization. This can be adapted for both biological synthesis systems and solid-phase peptide synthesis (SPPS).

Objective: To generate a head-to-tail cyclized peptide using an N-terminal chloroacetyl group.

Materials:

- **N-Chloroacetyl-D-phenylalanine**
- Reagents for peptide synthesis (e.g., Fmoc-protected amino acids, coupling reagents for SPPS; or components for an in vitro translation system)[7]
- Downstream cysteine-containing peptide sequence
- Purification system (e.g., RP-HPLC)
- Analytical instruments (e.g., Mass Spectrometer)

Methodology:

- Peptide Chain Assembly:
 - For SPPS: Synthesize the linear peptide on a suitable resin using standard Fmoc chemistry.[8] For the final coupling step at the N-terminus, use **N-Chloroacetyl-D-phenylalanine**.
 - For In Vitro Translation (e.g., mRNA Display): Prepare an initiator tRNA charged with **N-Chloroacetyl-D-phenylalanine**.^[5] Use this in a cell-free translation system programmed with an mRNA template that codes for the desired peptide sequence, ensuring a cysteine residue is encoded downstream of the initiation site.^{[5][6]}
- Cyclization Reaction:
 - Following the synthesis of the full-length linear peptide precursor, the cyclization reaction occurs spontaneously.
 - For SPPS, after cleaving the peptide from the resin, dissolve the crude linear peptide in a suitable buffer (e.g., aqueous buffer at a slightly basic pH of 7.5-8.5) to facilitate the intramolecular reaction.
 - In translation systems, the cyclization happens in the reaction buffer post-translation.^[6]
 - The reaction involves the nucleophilic attack of the cysteine's thiol group on the electrophilic chloroacetyl group, displacing the chloride ion and forming a stable thioether bond.
- Reaction Monitoring and Quenching:
 - Monitor the progress of the cyclization reaction by taking aliquots over time and analyzing them via LC-MS to observe the conversion of the linear precursor to the cyclic product.
 - Once the reaction is complete, it can be quenched by acidifying the solution (e.g., with formic acid or TFA) if necessary.
- Purification and Verification:

- Purify the crude macrocyclic peptide from starting materials and by-products using reverse-phase high-performance liquid chromatography (RP-HPLC).[8]
- Confirm the identity and purity of the final product by mass spectrometry (e.g., MALDI-TOF or ESI-MS) to verify that the molecular weight corresponds to the cyclized peptide.[8]

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References

- 1. alfachemic.com [alfachemic.com]
- 2. calpaclab.com [calpaclab.com]
- 3. bocsci.com [bocsci.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Macrocyclic peptides as allosteric inhibitors of nicotinamide N -methyltransferase (NNMT) - RSC Chemical Biology (RSC Publishing) DOI:10.1039/D1CB00134E [pubs.rsc.org]
- 6. Recent Developments of Engineered Translational Machineries for the Incorporation of Non-Canonical Amino Acids into Polypeptides - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-Chloroacetyl-D-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b556129#n-chloroacetyl-d-phenylalanine-molecular-weight-and-formula>]

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